

# Application Note: Accurate Thujone Quantification in Essential Oils by GC-MS

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## Compound of Interest

Compound Name: *Thujol*

Cat. No.: *B1252900*

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## Introduction

Thujone is a naturally occurring monoterpene ketone existing as two stereoisomers,  $\alpha$ -thujone and  $\beta$ -thujone. It is a characteristic component of the essential oils of various plants, including wormwood (*Artemisia absinthium*), sage (*Salvia officinalis*), and cedar (*Thuja occidentalis*).<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup> Due to its potential neurotoxicity at high concentrations, regulatory bodies have established limits for thujone content in food, beverages, and medicinal products.<sup>[1]</sup> Consequently, accurate and reliable quantification of  $\alpha$ - and  $\beta$ -thujone is crucial for quality control and safety assessment in the food, pharmaceutical, and cosmetic industries.<sup>[5]</sup> This application note details a robust Gas Chromatography-Mass Spectrometry (GC-MS) methodology for the precise determination of thujone isomers in essential oils.

## Principle

This method utilizes the high separation efficiency of gas chromatography coupled with the sensitive and selective detection of mass spectrometry. Essential oil samples are diluted and an internal standard is added to ensure high accuracy and precision. The sample is then injected into the GC-MS system, where the individual components are separated based on their boiling points and interaction with the stationary phase of the GC column. The mass spectrometer then ionizes the eluted compounds, and the resulting ions are separated based on their mass-to-charge ratio, allowing for definitive identification and quantification of  $\alpha$ - and  $\beta$ -thujone. The use of an internal standard, such as cyclodecanone, is recommended to improve the quantitative analysis of essential oil compounds.<sup>[2]</sup><sup>[6]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative parameters from various validated GC-MS methods for thujone analysis, providing a comparative overview of their performance.

Parameter	Method 1	Method 2	Method 3
Instrumentation	GC-MS	GC-MS	GC-MS
Internal Standard	Cyclodecanone[2][6]	Dihydrocoumarin	Pentachloroethane
Linearity Range	0.1 - 80 mg/L[6]	1 - 100 µg/mL	5 - 200 µg/mL
Correlation Coefficient (R <sup>2</sup> )	> 0.999[6]	> 0.998	> 0.999
Limit of Detection (LOD)	0.08 mg/L[6]	0.1 µg/mL	0.5 µg/mL
Limit of Quantification (LOQ)	0.25 mg/L	0.3 µg/mL	1.5 µg/mL
Accuracy (Recovery %)	95 - 105%	92 - 108%	97 - 103%
Precision (RSD %)	< 5%	< 6%	< 4%

## Experimental Protocol

This protocol provides a step-by-step guide for the quantification of  $\alpha$ - and  $\beta$ -thujone in essential oils using GC-MS.

### 1. Materials and Reagents

- $\alpha$ -Thujone analytical standard ( $\geq 98\%$  purity)
- $\beta$ -Thujone analytical standard ( $\geq 98\%$  purity)
- Cyclodecanone (internal standard,  $\geq 99\%$  purity)
- Methylene chloride (GC grade)

- Ethanol (absolute, analytical grade)
- Sodium chloride
- Anhydrous sodium sulfate
- Essential oil sample
- Volumetric flasks (10 mL, 50 mL, 100 mL)
- Micropipettes
- GC vials with inserts

## 2. Standard Preparation

- Internal Standard Stock Solution (1000 mg/L): Accurately weigh 100 mg of cyclodecanone and dissolve it in ethanol in a 100 mL volumetric flask.
- Thujone Stock Solution (1000 mg/L): Accurately weigh 100 mg of  $\alpha$ -thujone and dissolve in ethanol in a 100 mL volumetric flask. Prepare a separate stock solution for  $\beta$ -thujone in the same manner. A combined stock solution can also be prepared.
- Calibration Standards: Prepare a series of calibration standards by appropriate dilution of the thujone stock solution(s) with ethanol to cover a concentration range of 0.1 to 80 mg/L.<sup>[6]</sup> To each calibration standard, add the internal standard to a final concentration of 10 mg/L.<sup>[2]</sup>

## 3. Sample Preparation

- Accurately weigh approximately 100 mg of the essential oil sample into a 10 mL volumetric flask.
- Add 50  $\mu$ L of the 1000 mg/L internal standard stock solution.<sup>[2]</sup>
- Dilute to volume with ethanol.
- For samples with high thujone content, a further dilution may be necessary to fall within the calibration range.

- If the sample is an aqueous matrix, perform a liquid-liquid extraction:
  - Take 5 mL of the sample and add 5 mL of saturated sodium chloride solution.[2]
  - Add 50 µL of the internal standard.[2]
  - Extract with 5.0 mL of methylene chloride.[2]
  - Vortex for 1 minute and centrifuge to separate the layers.
  - Collect the organic (bottom) layer and dry it over anhydrous sodium sulfate.
- Transfer the final solution to a GC vial for analysis.

#### 4. GC-MS Parameters

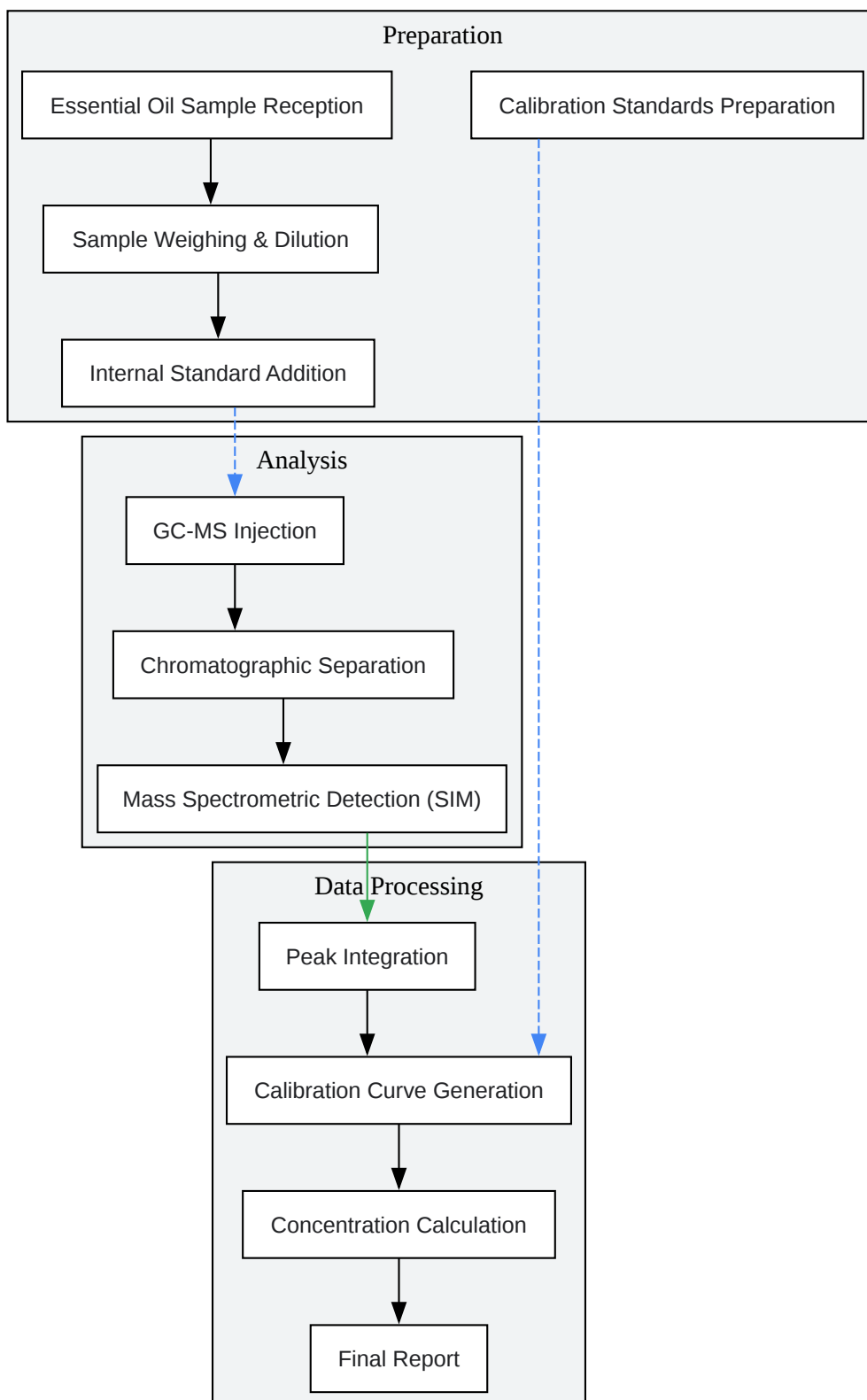
- Gas Chromatograph: Agilent 7890B GC or equivalent
- Mass Spectrometer: Agilent 5977A MSD or equivalent
- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent non-polar column. Rxi-5MS and HP-INNOWAX columns have also been used.[7]
- Injection Volume: 1 µL
- Injector Temperature: 250°C
- Injection Mode: Split (split ratio 50:1)
- Carrier Gas: Helium at a constant flow of 1.0 mL/min
- Oven Temperature Program:
  - Initial temperature: 60°C, hold for 2 minutes
  - Ramp: 5°C/min to 180°C
  - Ramp: 20°C/min to 280°C, hold for 5 minutes

- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
- Ions to Monitor:
  - $\alpha$ -Thujone: m/z 110, 81, 152
  - $\beta$ -Thujone: m/z 110, 81, 152
  - Cyclodecanone (IS): m/z 111, 154

## 5. Data Analysis

- Identify the peaks for  $\alpha$ -thujone,  $\beta$ -thujone, and the internal standard based on their retention times and characteristic ions.
- Integrate the peak areas for the target analytes and the internal standard.
- Generate a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the calibration standards.
- Determine the concentration of  $\alpha$ - and  $\beta$ -thujone in the sample by using the peak area ratios and the regression equation from the calibration curve. The total thujone concentration is the sum of the  $\alpha$ - and  $\beta$ -isomer concentrations.[2]

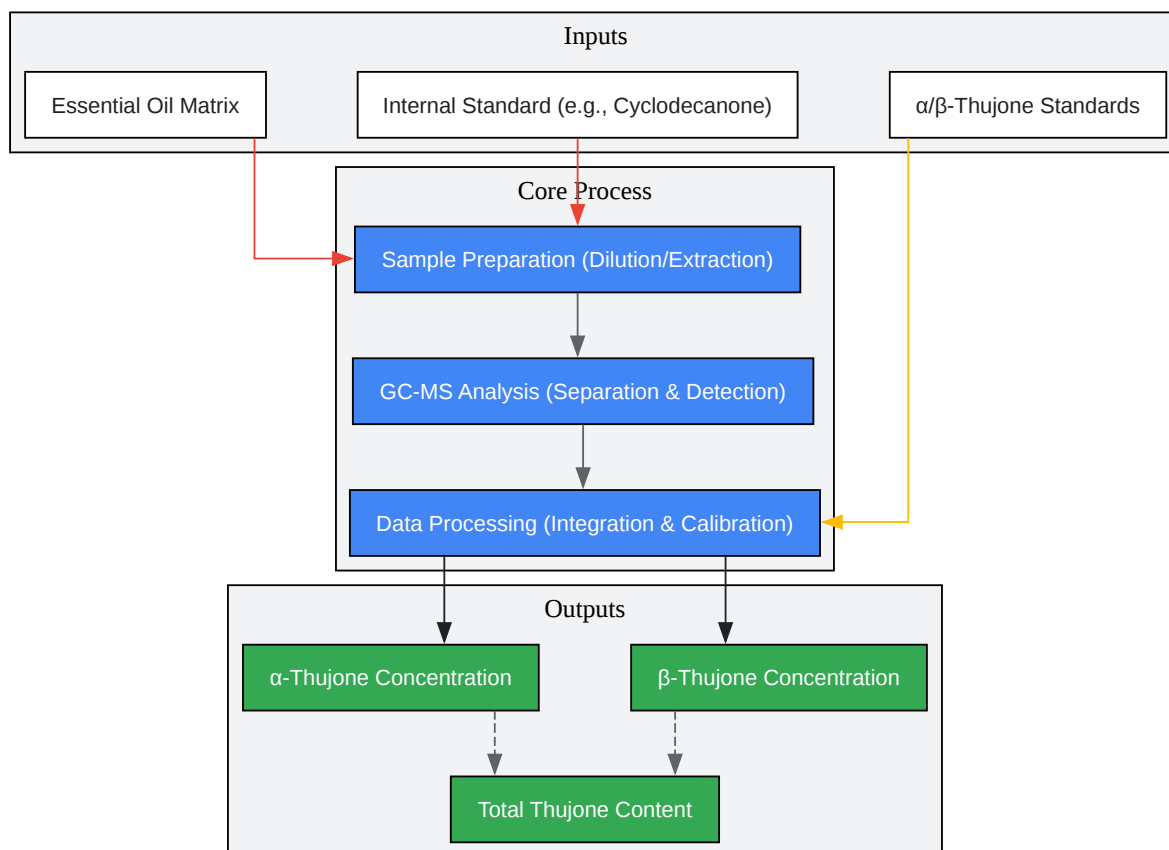
## Workflow Diagram



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Caption: GC-MS workflow for thujone quantification.

## Signaling Pathway Diagram (Logical Relationship)



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Caption: Logical flow for accurate thujone analysis.

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